

Methyl 2-butynoate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Methyl 2-butynoate	
Cat. No.:	B1360289	Get Quote

CAS Number: 23326-27-4 Molecular Weight: 98.10 g/mol [1]

This technical guide provides an in-depth overview of **methyl 2-butynoate**, a versatile reagent in organic synthesis, with a particular focus on its applications in drug discovery and development. This document outlines its chemical and physical properties, spectroscopic data, synthesis, and key reactions, including detailed experimental protocols.

Chemical and Physical Properties

Methyl 2-butynoate, also known as methyl tetrolate, is a colorless to yellow liquid with a fruity odor.[2] It is soluble in organic solvents but insoluble in water.[2] A summary of its key physicochemical properties is presented in Table 1.



Property	Value	Reference
Molecular Formula	C5H6O2	[2][3][4]
CAS Number	23326-27-4	[3][4]
Molecular Weight	98.10 g/mol	[1]
Appearance	Clear colorless to yellow liquid	[2]
Boiling Point	140.9 ± 9.0 °C at 760 mmHg	
Density	1.0 ± 0.1 g/cm ³	_
Flash Point	45.0 °C	_
Refractive Index	1.4360 to 1.4380 (20°C, 589 nm)	_
Solubility	Soluble in organic solvents, insoluble in water	[2]

Spectroscopic Data

The structural confirmation of **methyl 2-butynoate** is typically achieved through a combination of spectroscopic techniques.



Technique	Key Features
¹H NMR	The proton nuclear magnetic resonance (¹H NMR) spectrum shows characteristic signals for the two methyl groups.
¹³ C NMR	The carbon-13 nuclear magnetic resonance (13C NMR) spectrum displays signals for the five distinct carbon atoms, including the two sphybridized carbons of the alkyne and the carbonyl carbon of the ester.
Infrared (IR) Spectroscopy	The infrared (IR) spectrum exhibits a strong absorption band for the C=O stretching of the ester group and a characteristic absorption for the C≡C triple bond.
Mass Spectrometry (MS)	The mass spectrum shows the molecular ion peak corresponding to the molecular weight of the compound.

Synthesis of Methyl 2-butynoate

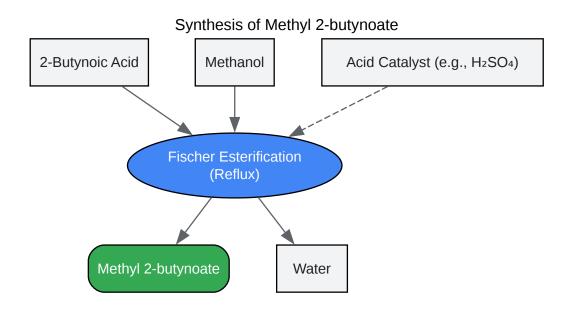
Methyl 2-butynoate is commonly synthesized via the Fischer esterification of 2-butynoic acid with methanol in the presence of an acid catalyst.

Experimental Protocol: Fischer Esterification of 2-Butynoic Acid

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-butynoic acid in an excess of methanol.
- Catalyst Addition: Carefully add a catalytic amount of a strong acid (e.g., sulfuric acid or ptoluenesulfonic acid) to the solution.
- Reaction: Heat the mixture to reflux and maintain the temperature for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).



- Work-up: After the reaction is complete, cool the mixture to room temperature. Remove the excess methanol under reduced pressure.
- Extraction: Dissolve the residue in an organic solvent (e.g., diethyl ether or ethyl acetate) and wash with a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst, followed by washing with brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate
 under reduced pressure. The crude product can be further purified by distillation to yield pure
 methyl 2-butynoate.



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Caption: Synthesis of **Methyl 2-butynoate** via Fischer Esterification.

Applications in Organic Synthesis

Methyl 2-butynoate is a valuable building block in organic synthesis due to the reactivity of its electron-deficient alkyne, which can participate in a variety of chemical transformations. It is



particularly useful in the construction of complex molecules, including heterocyclic compounds and carbocycles, which are often key scaffolds in drug molecules.

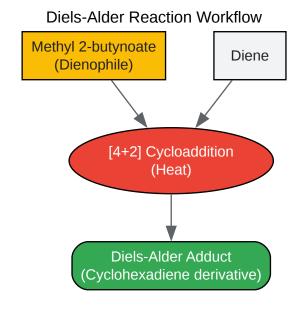
Diels-Alder Reaction

Methyl 2-butynoate can act as a dienophile in Diels-Alder reactions to form six-membered rings. The electron-withdrawing nature of the ester group activates the alkyne for [4+2] cycloaddition with a wide range of dienes.

Experimental Protocol: Diels-Alder Reaction of Methyl 2-butynoate

- Reaction Setup: In a sealed tube or a round-bottom flask equipped with a reflux condenser, dissolve methyl 2-butynoate and the diene in a suitable solvent (e.g., toluene or xylene).
- Reaction: Heat the reaction mixture to the desired temperature (often ranging from 80 to 150
 °C) and stir for several hours to days. Monitor the reaction progress by TLC or GC-MS.
- Work-up: Upon completion, cool the reaction mixture to room temperature and remove the solvent under reduced pressure.
- Purification: The crude product is purified by column chromatography on silica gel to afford the desired Diels-Alder adduct.





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- To cite this document: BenchChem. [Methyl 2-butynoate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1360289#methyl-2-butynoate-cas-number-and-molecular-weight]



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